

Material Composition and Safety Information

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Compound of Interest

Compound Name: B 494

Cat. No.: B3368287

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Brady B-494 labels are made of polyester with a permanent acrylic adhesive.^[2] While specific disposal procedures for these labels are not detailed in the provided search results, general best practices for laboratory waste should be followed.

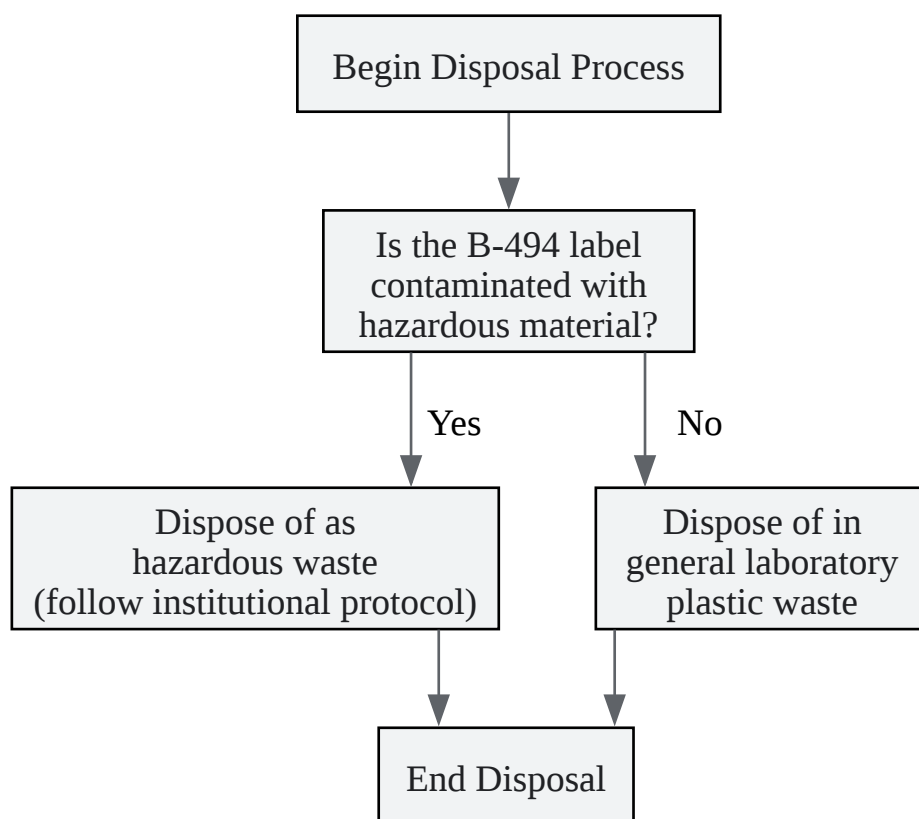
Key Safety-Related Properties:

- **Chemical Resistance:** The labels and their print are resistant to common laboratory chemicals such as ethanol and xylene when used with the R6400 ribbon series.^{[1][2][3]}
- **Temperature Resistance:** They can withstand a wide temperature range, from -320.8°F to 158°F (-196°C to 70°C), making them suitable for use in liquid nitrogen and hot water baths.^[2]
- **Compliance:** The labels are RoHS compliant.^[2]

Disposal Procedures

Specific disposal instructions for Brady B-494 labels are not provided in the search results. However, based on their material composition (polyester and acrylic adhesive), the following general guidance for non-hazardous laboratory plastic waste should be considered, in accordance with your institution's waste management policies:

General Disposal Workflow



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Caption: Disposal decision workflow for B-494 labels.

Step-by-Step Guidance:

- **Decontamination:** If the labels are affixed to containers that held hazardous materials, the entire item may need to be treated as hazardous waste. Consult your institution's guidelines for decontaminating labware.
- **Segregation:** Uncontaminated labels and labware can typically be disposed of with other non-hazardous solid waste. If the labels are on single-use plastics, they should be disposed of in the appropriate solid waste stream.
- **Institutional Policies:** Always adhere to your organization's specific protocols for waste management and disposal. These protocols will supersede any general guidance.

Summary of B-494 Label Properties

Property	Description
Material	Polyester[1]
Adhesive	Permanent Acrylic[2]
Finish	Matte[1]
Chemical Resistance	Resistant to common lab chemicals like ethanol and xylene (with R6400 ribbon).[1][2][3]
Temperature Range	-320.8°F to 158°F (-196°C to 70°C)[2]
Compliance	RoHS Compliant[2]

Given that B-494 refers to a solid polyester label rather than a chemical agent, experimental protocols and signaling pathways are not applicable. The provided information is intended to ensure the safe handling and disposal of these labels within a laboratory setting. For comprehensive safety information, it is always recommended to consult the manufacturer's official documentation.

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References

- 1. [hardwarespecialty.com](https://www.hardware-specialty.com) [hardwarespecialty.com]
- 2. [neobits.com](https://www.neobits.com) [neobits.com]
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